

Foundational Studies on (-)-epi-Osmundalactone

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

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This compound was isolated from the fern *Angiopteris helferiana* C.Presl. The foundational research covers its isolation yield, structure, and potency in cellular models.

Aspect	Details
Biological Source	Rhizomes of <i>Angiopteris helferiana</i> C.Presl [1]
Content in Dried Rhizome	1.54% [1]
Chemical Structure	(5R,6R)-5,6-dihydro-5-hydroxy-6-methyl-2H-pyran-2-one [1]
Key Bioactivities	Anti-adipogenic & Anti-inflammatory [1]

| **Quantitative Bioactivity Data** | | :--- | :--- | | **Assay** | **Model** | **Dose/Concentration** | **Effect** | | Anti-adipogenic (Lipid Reduction) | 3T3-L1 pre-adipocytes | 2.5 µg/mL | 35% inhibition of lipid production [1] | | Anti-inflammatory (Nitrite Inhibition) | RAW 264.7 macrophage cells | 5 µg/mL | ~82% inhibition of nitrite production [1] |

Experimental Protocols

The following methodologies are adapted from the foundational study [1].

Plant Extraction & Compound Isolation

- **Extraction:** Dried rhizomes are ground and extracted with methanol using a reflux condenser. The extract is filtered and concentrated under reduced pressure using a rotary evaporator.
- **Fractionation:** The methanol extract is suspended in water and sequentially partitioned with solvents of increasing polarity (hexane, dichloromethane, ethyl acetate, n-butanol) to yield corresponding fractions.
- **Isolation of (-)-epi-Osmundalactone:**
 - The ethyl acetate fraction is subjected to repeated column chromatography.
 - Techniques include reverse-phase chromatography, normal-phase chromatography, and size-exclusion chromatography using Sephadex LH-20.
 - Compound purity and identity are confirmed by NMR spectroscopy.

Anti-Adipogenic Activity (3T3-L1 Cell Assay)

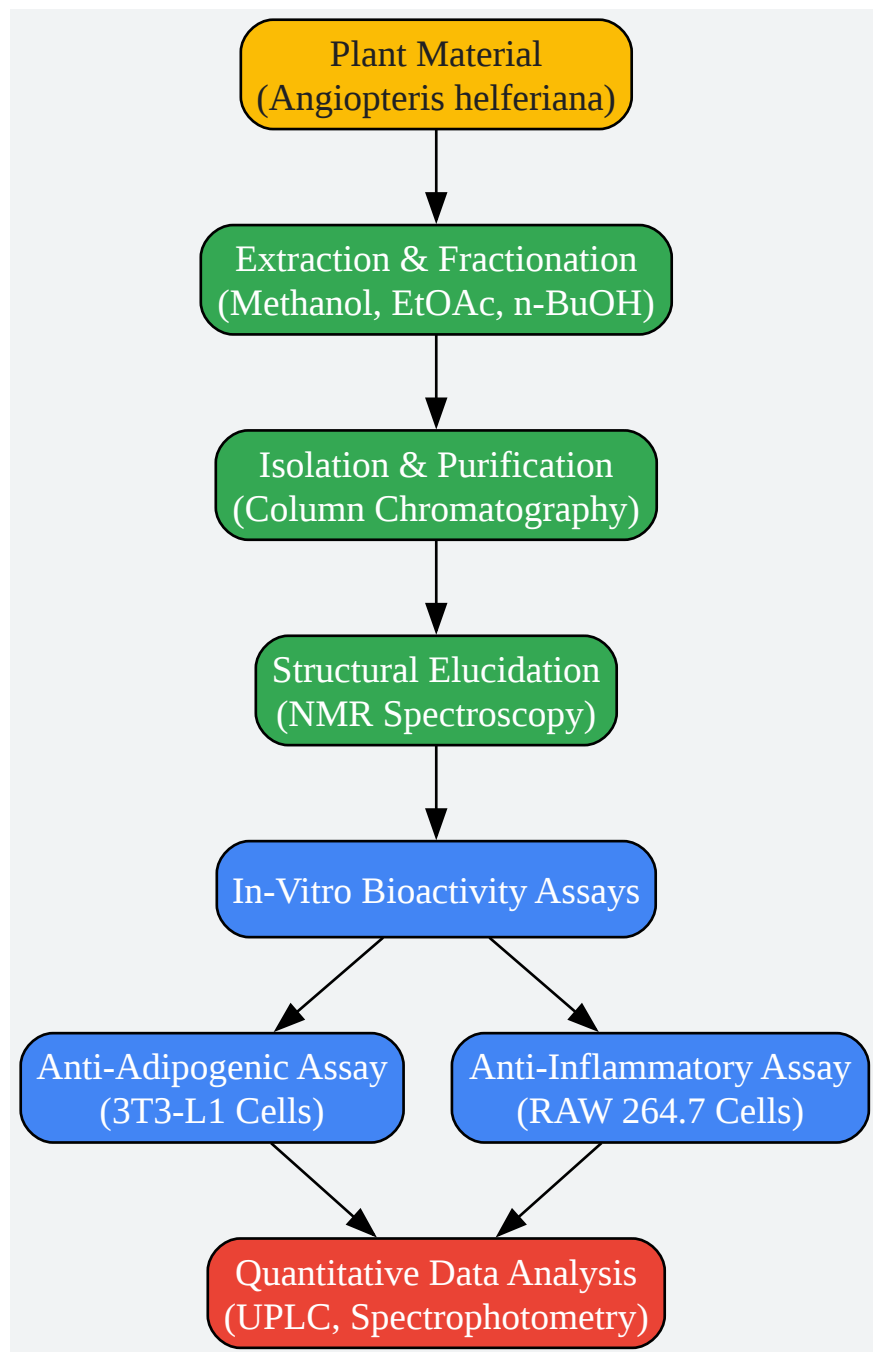
- **Cell Culture & Differentiation:** 3T3-L1 pre-adipocytes are maintained and induced to differentiate into mature adipocytes using a standard hormonal cocktail.
- **Compound Treatment:** The test compound is added to the culture medium during the differentiation process.
- **Lipid Quantification:** After a set period, intracellular lipids are stained with Oil Red O dye. The stained lipid droplets are dissolved in an appropriate solvent, and the absorbance is measured spectrophotometrically to quantify lipid accumulation. Inhibition is calculated relative to untreated differentiated control cells.

Anti-Inflammatory Activity (RAW 264.7 Cell Assay)

- **Cell Culture & Inflammation Induction:** RAW 264.7 macrophage cells are cultured and stimulated with a pro-inflammatory agent like lipopolysaccharide (LPS) to induce inflammation.
- **Compound Treatment:** Cells are pre-treated or co-treated with the test compound.
- **Nitrite Quantification:** Nitrite concentration in the culture supernatant is measured using the Griess reagent as an indicator of nitric oxide production. The absorbance is measured to determine the percentage inhibition of nitrite production compared to LPS-only stimulated controls.

Research Pathway & Workflow

The diagram below outlines the logical workflow from plant material to bioactivity validation, as described in the foundational study.



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Recommended Research Pathways

To deepen your investigation into this compound, consider these approaches:

- **Explore Analogues:** The foundational paper notes a related compound, **angiopteroside**, which is a glucoside form of (-)-epi-Osmundalactone [1]. Investigating this and other analogues could provide structure-activity relationship insights.
- **Leverage Pathway Analysis Tools:** For future mechanistic studies, tools like **PathVisio** [2] and other Cytoscape plugins are valuable for visualizing and analyzing potential molecular signaling pathways.
- **Check for Recent Studies:** Use scientific databases to search for the systematic name "**(5R,6R)-5,6-dihydro-5-hydroxy-6-methyl-2H-pyran-2-one**" or the parent plant "*Angiopteris helferiana*" to find any recent publications that may have built upon this foundational work.

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References

1. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [mdpi.com]
2. Tools for visualization and analysis of molecular networks ... [pmc.ncbi.nlm.nih.gov]

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